

# Application Notes: Storage and Stability of Lincomycin Hydrochloride Monohydrate

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: Lincomycin hydrochloride monohydrate

CAS No.: 7179-49-9

Cat. No.: S533200

[Get Quote](#)

**1. Chemical Background** Lincomycin is a lincosamide antibiotic produced by *Streptomyces lincolnensis* var. *lincolnensis* [1]. Its hydrochloride monohydrate salt (CAS # 7179-49-9) is the common form for pharmaceutical use. It acts by inhibiting bacterial protein synthesis through binding to the 23S ribosomal subunit [2]. It is primarily effective against Gram-positive bacteria and anaerobes [1] [2].

**2. Storage Conditions for Solid Form** For the long-term storage of the solid active pharmaceutical ingredient (API), refrigeration is consistently recommended across suppliers and scientific literature.

- **Recommended Temperature:** 2°C to 8°C [3] [4] [5].
- **Packaging:** The container should be kept tightly closed in a dry and well-ventilated place [4].
- **Handling:** The compound is hygroscopic, meaning it can absorb moisture from the air, which underscores the need for proper sealing [2].

**3. Stability in Intravenous Solutions** A key stability study investigated the chemical stability of Lincocin injection (containing lincomycin hydrochloride) in commonly used intravenous fluids at room temperature (25°C) [1] [6]. The results are highly relevant for clinical preparation and administration.

*Table 1: Stability of Lincomycin Hydrochloride in IV Solutions at 25°C*

Intravenous Solution	Concentration Studied	Storage Duration	Degradation	Conclusion
0.9% Sodium Chloride	0.6 mg/mL	31 days	< 5%	Stable [1]
5% Glucose	0.6 mg/mL	31 days	< 5%	Stable [1]
10% Glucose	0.6 mg/mL	31 days	< 5%	Stable [1]
Sodium Lactate (Hartmann's)	0.6 mg/mL	31 days	< 5%	Stable [1]

**4. Stability Under Stress Conditions** Forced degradation studies provide insight into the intrinsic stability of the molecule and help develop analytical methods. The stability of lincomycin is strongly influenced by pH and temperature [1] [7].

Table 2: Stability of Lincomycin Hydrochloride Under Stress Conditions

Stress Condition	Temperature	Observation	Calculated Shelf-Life
Acidic (pH 2)	80°C	Least stable	0.38 days [1]
Basic Solution	60°C	More rapid degradation than in acid	Not specified [1]
Oxidative (H <sub>2</sub> O <sub>2</sub> )	60°C	Rapid degradation	Not specified [1]
Optimum pH (pH 4)	80°C	Greatest stability	4.59 days [1]

The degradation under all tested pH conditions followed first-order kinetics [1]. This data confirms that solutions prepared at approximately pH 4 are likely to have optimum stability [1] [6].

## Experimental Protocols

### Protocol 1: Chemical Stability Study in IV Bags for Long-term Storage Simulation

This protocol is adapted from the stability study to simulate scenarios where prepared IV solutions are stored for several days, such as in remote healthcare settings or "hospital in the home" programs [1].

## 1. Materials and Equipment

- Lincocin injection (600 mg/2 mL as lincomycin hydrochloride)
- IV Solutions: 0.9% Sodium Chloride, 5% Glucose, 10% Glucose, Sodium Lactate (Hartmann's)
- Sterile plastic syringes and stainless steel needles
- Clear-glass volumetric flasks (200 mL) with polypropylene stoppers
- Controlled-temperature water bath ( $25^{\circ}\text{C} \pm 0.1^{\circ}\text{C}$ )
- HPLC system with C18 reverse-phase column and UV detector

## 2. Preparation of Test Solutions

- Using aseptic technique, transfer 0.4 mL of Lincocin injection into a 200 mL volumetric flask.
- Dilute to volume with the IV solution under test. This yields a final concentration of approximately 0.6 mg/mL.
- Seal the flask and store it in the temperature-controlled water bath at  $25^{\circ}\text{C} \pm 0.1^{\circ}\text{C}$ .

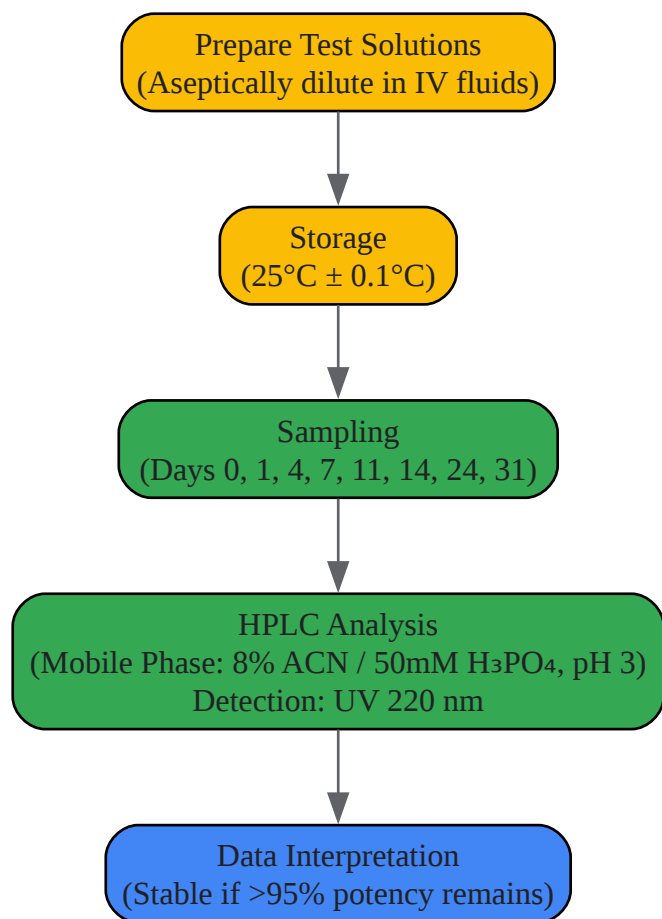
## 3. Sampling and Analysis

- Immediately after preparation (Time 0), remove two 5 mL samples from each flask.
- Repeat sampling on days 1, 4, 7, 11, 14, 24, and 31.
- Analyze each sample in triplicate using a validated reverse-phase HPLC method.
  - **Mobile Phase:** 8% acetonitrile in 50 mM aqueous phosphoric acid (pH 3.0)
  - **Flow Rate:** 1.5 mL/min
  - **Detection:** UV at 220 nm
  - **Retention Time:** ~11.7 minutes [1]
- Measure the pH of one sample at each time point.

## 4. Data Interpretation

- Plot the mean lincomycin concentration remaining (%) versus time for each solution.
- The formulation is considered stable if it retains more than 95% of the initial concentration [1].

The workflow for this protocol can be summarized as follows, from preparation to data interpretation:



[Click to download full resolution via product page](#)

## Protocol 2: Forced Degradation Study for Stability-Indicating Method Development

This protocol is used to determine the inherent stability of lincomycin hydrochloride and validate analytical methods as stability-indicating.

### 1. Materials and Equipment

- Lincomycin hydrochloride standard
- Degradation agents: 0.1 M HCl, 0.1 M NaOH, 3% H<sub>2</sub>O<sub>2</sub>
- Buffer solutions (pH 2, 3.1, 4, 6.1, 8) adjusted to ionic strength 0.5 with NaCl
- Thermostated water baths (60°C ± 0.2°C and 80°C ± 0.2°C)

### 2. Procedure

- Prepare a stock solution of lincomycin hydrochloride at 0.6 mg/mL.
- **Acid/Base/Oxidative Degradation:** Add an aliquot of the stock solution to the degradation media (HCl, NaOH, H<sub>2</sub>O<sub>2</sub>). Heat the solutions at 60°C in a water bath. Withdraw samples at appropriate time

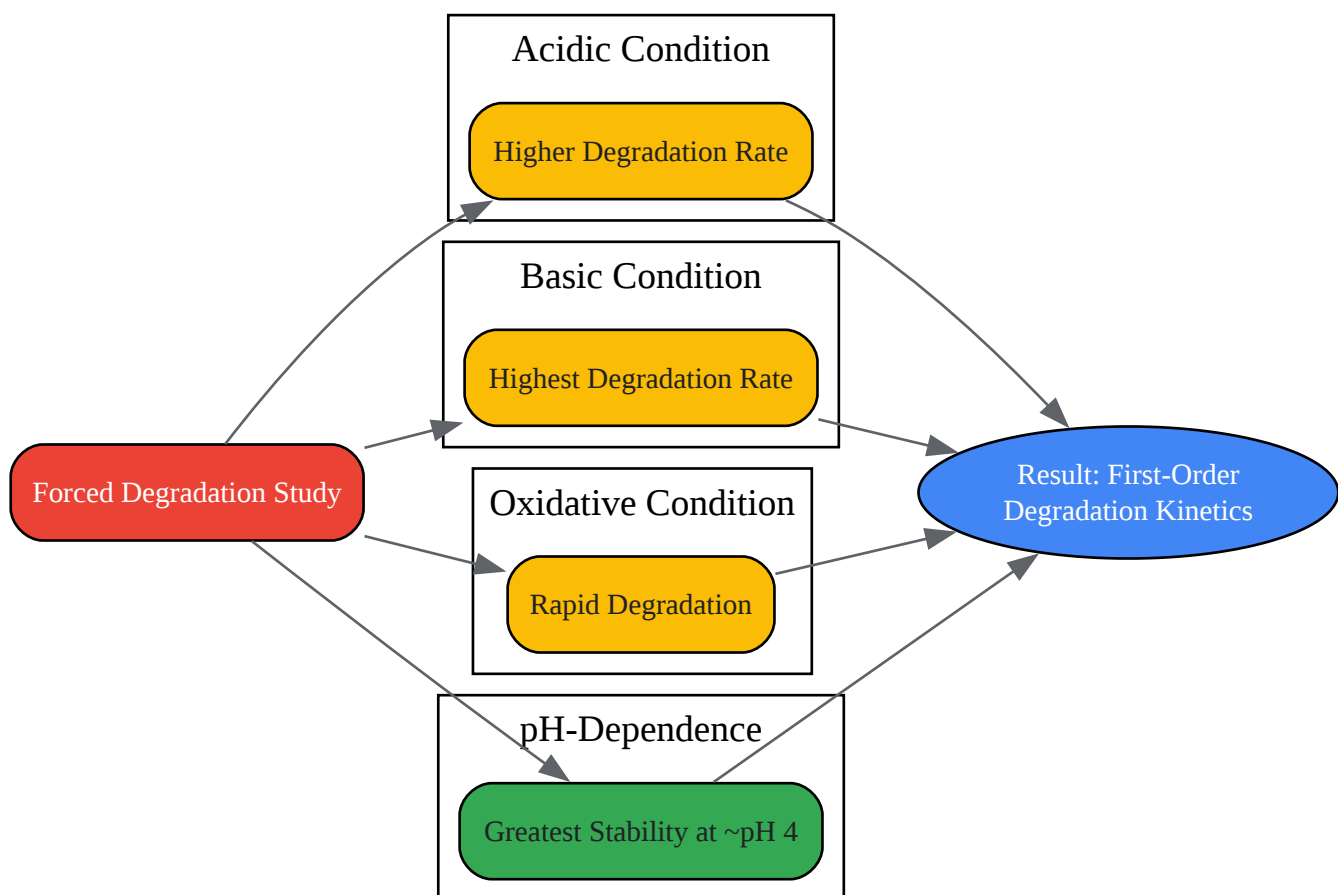
intervals (e.g., 0, 30, 60, 120 minutes) [1].

- **pH-Rate Profile:** Prepare solutions of lincomycin (0.6 mg/mL) in buffers of different pH (2, 3.1, 4, 6.1, 8). Store these solutions at 80°C to accelerate degradation. Withdraw samples at precise time intervals [1].

### 3. Analysis

- Quench the reactions if necessary (e.g., by neutralization).
- Analyze all samples by HPLC using the conditions described in Protocol 1.
- Plot the logarithm of the remaining lincomycin concentration versus time. A linear relationship confirms first-order degradation kinetics. The slope of the line is the degradation rate constant ( $k$ ) at that condition [1].

The relationship between degradation conditions and kinetics is structured as follows:



[Click to download full resolution via product page](#)

## Critical Handling and Safety Considerations

- **Safety Data:** Commercial lincomycin hydrochloride solutions in methanol are highly flammable and toxic if swallowed, in contact with skin, or inhaled. They may also cause organ damage [4]. Appropriate personal protective equipment (PPE) including gloves, safety glasses, and lab coats should be worn.
- **Microbiological Considerations:** While the chemical stability in IV bags is proven for 31 days, the microbiological stability under the same conditions is not addressed in the provided studies. For patient administration, strict aseptic preparation and adherence to shorter in-use expiry times as per institutional guidelines are critical to ensure sterility.
- **Physical Compatibility:** The referenced studies confirm chemical stability. Physical compatibility with other drugs, containers, and administration sets should be verified before co-administration or use in complex infusion systems [1].

### *Need Custom Synthesis?*

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. Stability studies of lincomycin hydrochloride in aqueous ... - PMC [pmc.ncbi.nlm.nih.gov]
2. Lincomycin hydrochloride | 859-18-7 [amp.chemicalbook.com]
3. 7179-49-9 | Product Name : Lincomycin Hydrochloride ... [pharmaffiliates.com]
4. Lincomycin hydrochloride monohydrate Solution (Solvent: ... [hpc-standards.com]
5. Lincomycin Hydrochloride Monohydrate | CAS No. 7179-49-9 [clearsynth.com]
6. Stability studies of lincomycin hydrochloride in aqueous ... [pubmed.ncbi.nlm.nih.gov]
7. Stability studies of lincomycin hydrochloride in aqueous ... [semanticscholar.org]

To cite this document: Smolecule. [Application Notes: Storage and Stability of Lincomycin Hydrochloride Monohydrate]. Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b533200#lincomycin-hydrochloride-monohydrate-storage-conditions-2-8c>]

## Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

## Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)